

Personal protective equipment for handling 2-Aminobenzonitrile

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Compound of Interest

Compound Name: 2-Aminobenzonitrile

Cat. No.: B023959

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Essential Safety and Handling Guide for 2-Aminobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Aminobenzonitrile** (CAS No. 1885-29-6). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

2-Aminobenzonitrile is classified as a hazardous substance. It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It is known to cause serious eye and skin irritation, may cause respiratory irritation, and is suspected of causing cancer.^{[1][2][3]}

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4]
Skin Sensitization	Category 1	May cause an allergic skin reaction[4][5]
Carcinogenicity	Category 2	H351: Suspected of causing cancer[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][6]

Physical and Chemical Properties

Property	Value
Appearance	Light yellow to light brown crystalline solid[4][7]
Melting Point	45 - 50 °C (113 - 122 °F)[4][6][7]
Boiling Point	267 - 268 °C (512.6 - 514.4 °F)[4][6][7]
Flash Point	145 °C (293 °F) - closed cup[4][6][7]
Autoignition Temperature	200 °C (392 °F)[4]

Toxicological Data

Test	Species	Value
LD50 Intravenous	Mouse	180 mg/kg[7]
LD50 Intraperitoneal	Mouse	1,000 mg/kg[7]

Operational and Disposal Plans

Adherence to the following procedures is mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Aminobenzonitrile**.^[5]

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles complying with EN 166 or a face shield. ^{[2][8]}	Protects against dust particles and chemical splashes. ^[8]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber, PVC). ^{[1][5][8]} Inspect gloves before use. ^[1]	Prevents skin contact and absorption. ^[8]
Skin & Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. ^{[3][8]} Consider a chemical-resistant suit for large quantities. ^[8]	Minimizes skin exposure. ^[8]
Respiratory Protection	Use only in a well-ventilated area. ^[7] If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or EN 149 approved respirator (e.g., N95 dust mask). ^{[3][6][8]}	Prevents inhalation of harmful dust.

Handling and Storage Protocols

Safe Handling:

- Obtain special instructions before use.[\[1\]](#)
- Work in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)[\[7\]](#)
- Avoid the formation and inhalation of dust.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Avoid all personal contact with the substance.[\[3\]](#) Do not get it in eyes, on skin, or on clothing.
[\[4\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Contaminated work clothes should be laundered separately before reuse.[\[1\]](#)[\[3\]](#)

Storage:

- Store in original, tightly closed containers.[\[1\]](#)[\[7\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[4\]](#)

Emergency Response and Disposal

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding eyelids open.[1][2][4] Remove contact lenses if present and easy to do.[1][2] If eye irritation persists, seek medical attention.[1][3]
Skin Contact	Immediately remove all contaminated clothing, including footwear.[1] Wash skin with plenty of soap and running water for at least 15 minutes. [1][2][4] Seek medical attention if skin irritation occurs or you feel unwell.[1][4]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1][2][3] If you feel unwell, call a POISON CENTER or doctor. [2][4]
Ingestion	Rinse mouth with water.[2] Immediately give a glass of water.[3] Call a POISON CENTER or doctor immediately if you feel unwell.[1][3][4]

Spill Cleanup Protocol

Minor Spill (Solid):

- Ensure the area is well-ventilated.[7]
- Wearing appropriate PPE (gloves, goggles, respirator), clean up all spills immediately.[3]
- Avoid generating dust.[3] Use dry clean-up procedures.[3]
- Carefully sweep, shovel, or vacuum (using an explosion-proof, grounded vacuum) the spilled material.[3]
- Place the material into a clean, dry, sealable, and properly labeled container for disposal.[3][7]

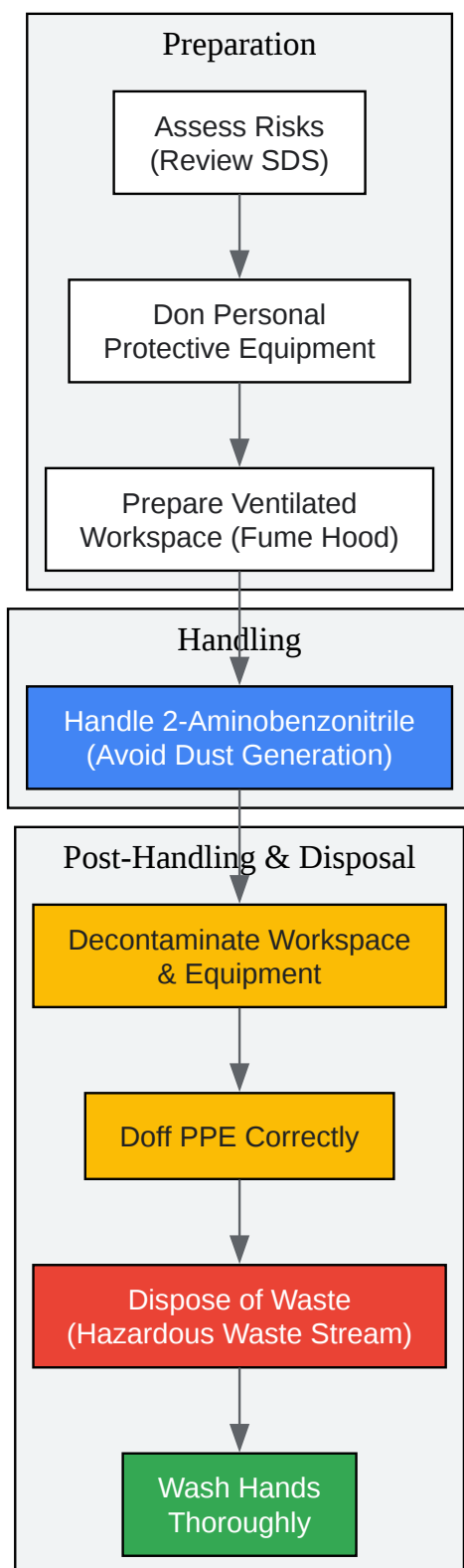
- Decontaminate the spill area and all equipment used for cleanup.[3]

Major Spill:

- Evacuate the area immediately and move upwind.[1][3]
- Alert colleagues and emergency services (Fire Brigade), informing them of the location and nature of the hazard.[1][3]
- Only trained personnel with full-body protective clothing and a self-contained breathing apparatus should enter the area.[1]
- Prevent the spill from entering drains, sewers, or water courses.[1][3]
- Contain the spill using inert materials like sand, earth, or vermiculite.[1]
- Collect the material and place it in labeled containers for disposal.[1]

Waste Disposal

- Waste must be treated as hazardous.[2]
- Dispose of contents and containers at an authorized hazardous or special waste collection point.[1][2][3]
- Follow all local, regional, and national regulations for chemical waste disposal.[2]
- Do not allow the product to enter drains or the environment.[7][9]



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Caption: Safe handling workflow for **2-Aminobenzonitrile**.

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